

# An In-Depth Technical Guide to 2-Chloro-4-methylpyrimidin-5-amine

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## Compound of Interest

Compound Name: 2-Chloro-4-methylpyrimidin-5-amine

Cat. No.: B112236

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This technical guide provides a comprehensive overview of the chemical and physical properties of **2-Chloro-4-methylpyrimidin-5-amine**, a pivotal intermediate in the development of pharmaceuticals and agrochemicals. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

## Physicochemical Properties and Identifiers

**2-Chloro-4-methylpyrimidin-5-amine** is a substituted pyrimidine with significant applications in synthetic chemistry. Its key properties and identifiers are summarized in the table below for quick reference.

Property	Value	Reference
Molecular Formula	C <sub>5</sub> H <sub>6</sub> ClN <sub>3</sub>	[1][2][3]
Molecular Weight	143.57 g/mol	[1][2]
IUPAC Name	2-chloro-4-methylpyrimidin-5-amine	[1]
CAS Number	20090-69-1	[1][3]
Appearance	Colorless to pale yellow liquid	[4]
Melting Point	93.5 °C	[3]
Boiling Point	309.4 °C at 760 mmHg	[3]
Synonyms	5-Amino-2-chloro-4-methylpyrimidine	[3]

## Applications in Research and Development

**2-Chloro-4-methylpyrimidin-5-amine** serves as a crucial building block in the synthesis of a variety of bioactive molecules. It is particularly valued as a key intermediate in the production of kinase inhibitors for cancer therapy[5]. Its chemical structure allows for versatile functionalization, making it an important component in the development of novel therapeutic agents and agrochemicals such as herbicides and fungicides[5].

## Illustrative Synthetic Protocol: Reduction of a Nitro-Precursor

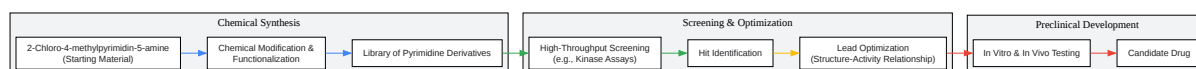
While specific experimental protocols for the direct synthesis of **2-Chloro-4-methylpyrimidin-5-amine** are not readily available in the provided search results, a representative procedure for the synthesis of a structurally similar compound, 2-Chloro-6-methylpyrimidin-4-amine, can be illustrative of the chemical transformations involved. The following protocol describes the reduction of a nitro-pyrimidine to the corresponding amine.

Synthesis of 2-Chloro-6-methylpyrimidin-4-amine[6]

- **Preparation of the Reaction Mixture:** A solution of 2-chloro-4-methyl-6-nitropyrimidine (5 g, 15.77 mmol) in dichloromethane (50 ml) is prepared.
- **Reduction Step:** The prepared solution is added slowly to a mixture of iron powder (10 g, 178 mmol) and hydrochloric acid.
- **Reaction Conditions:** The resulting solution is stirred vigorously at room temperature for 6 hours.
- **Work-up and Isolation:** Following the reaction, the solution is filtered to remove the iron catalyst. The organic phase is then separated and evaporated under reduced pressure using a rotary evaporator to yield the title compound.
- **Crystallization:** For purification, block-like colorless crystals can be obtained through the slow evaporation of a solution of the compound (0.5 g, 3.5 mmol) in ethanol (25 ml) at room temperature over approximately 7 days.

## Conceptual Workflow in Drug Discovery

The role of **2-Chloro-4-methylpyrimidin-5-amine** as a key intermediate in drug discovery, particularly in the synthesis of kinase inhibitors, can be visualized as a multi-step process from initial building block to a potential drug candidate.



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Caption: Workflow of **2-Chloro-4-methylpyrimidin-5-amine** in drug discovery.

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## References

- 1. 2-Chloro-4-methylpyrimidin-5-amine | C<sub>5</sub>H<sub>6</sub>ClN<sub>3</sub> | CID 316282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Chloro-5-methylpyrimidin-4-amine | C<sub>5</sub>H<sub>6</sub>ClN<sub>3</sub> | CID 4302175 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 2 CHLORO 4 METHYLPYRIMIDIN 5 AMINE Manufacturer in Mumbai,Supplier,Exporter [vcarechemicals.com]
- 5. 2-Chloro-4-methylpyrimidin-5-amine [myskinrecipes.com]
- 6. 2-Chloro-6-methylpyrimidin-4-amine - PMC [pmc.ncbi.nlm.nih.gov]
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